

# Solubility Profile of Boc-L-Thr-OH: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Boc-L-Thr-OH*

Cat. No.: *B15286559*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of Boc-L-Threonine (**Boc-L-Thr-OH**), a critical building block in peptide synthesis and pharmaceutical development. Due to a notable absence of precise quantitative solubility data in publicly available literature, this document focuses on providing a robust experimental framework for researchers to determine solubility in their specific laboratory contexts.

## Overview of Boc-L-Thr-OH Solubility

**Boc-L-Thr-OH** is a derivative of the amino acid L-threonine, where the amino group is protected by a tert-butyloxycarbonyl (Boc) group. This protection enhances its stability and influences its solubility, making it amenable to various applications in organic synthesis.<sup>[1]</sup> General qualitative assessments indicate that **Boc-L-Thr-OH** is soluble in several common organic solvents and insoluble in water.<sup>[2][3]</sup>

Qualitative Solubility Summary:

- Soluble in: Methanol, Ethanol, Dimethyl Sulfoxide (DMSO), Chloroform, Dichloromethane, Ethyl Acetate, Acetone.<sup>[2][3][4]</sup>
- Insoluble in: Water.<sup>[2]</sup>

While these qualitative descriptions are useful for initial solvent screening, precise quantitative data is essential for applications such as reaction optimization, purification, and formulation development. The following sections provide the necessary protocols to generate this critical data.

## Quantitative Solubility Data

Extensive searches of scientific databases and chemical supplier information did not yield specific quantitative solubility data (e.g., g/100 mL or mg/mL at specified temperatures) for **Boc-L-Thr-OH** in a range of common solvents. The data presented in Table 1 for the related compound, BOC-O-Benzyl-L-threonine, is included for illustrative purposes but should not be considered directly applicable to **Boc-L-Thr-OH**. Researchers are strongly encouraged to determine solubility experimentally for their specific applications.

Table 1: Illustrative Quantitative Solubility Data for a Related Compound

Compound	Solvent	Solubility	Temperature
BOC-O-Benzyl-L-threonine	DMSO	100 mg/mL[5]	Not Specified

## Experimental Protocol for Solubility Determination: The Gravimetric Method

The gravimetric method is a reliable and widely used technique for determining the solubility of amino acids and their derivatives.[6][7][8][9] It involves the preparation of a saturated solution, followed by the isolation and quantification of the dissolved solute.

Materials:

- **Boc-L-Thr-OH**
- Selected Solvents (e.g., Methanol, Ethanol, DMSO, Dichloromethane, Ethyl Acetate, Acetone)
- Analytical Balance

- Thermostatic Shaker or Magnetic Stirrer with Hotplate
- Syringe Filters (0.2  $\mu\text{m}$  or 0.45  $\mu\text{m}$ , compatible with the chosen solvent)
- Volumetric Flasks
- Pipettes
- Pre-weighed Vials or Evaporating Dishes
- Vacuum Oven or Desiccator

Procedure:

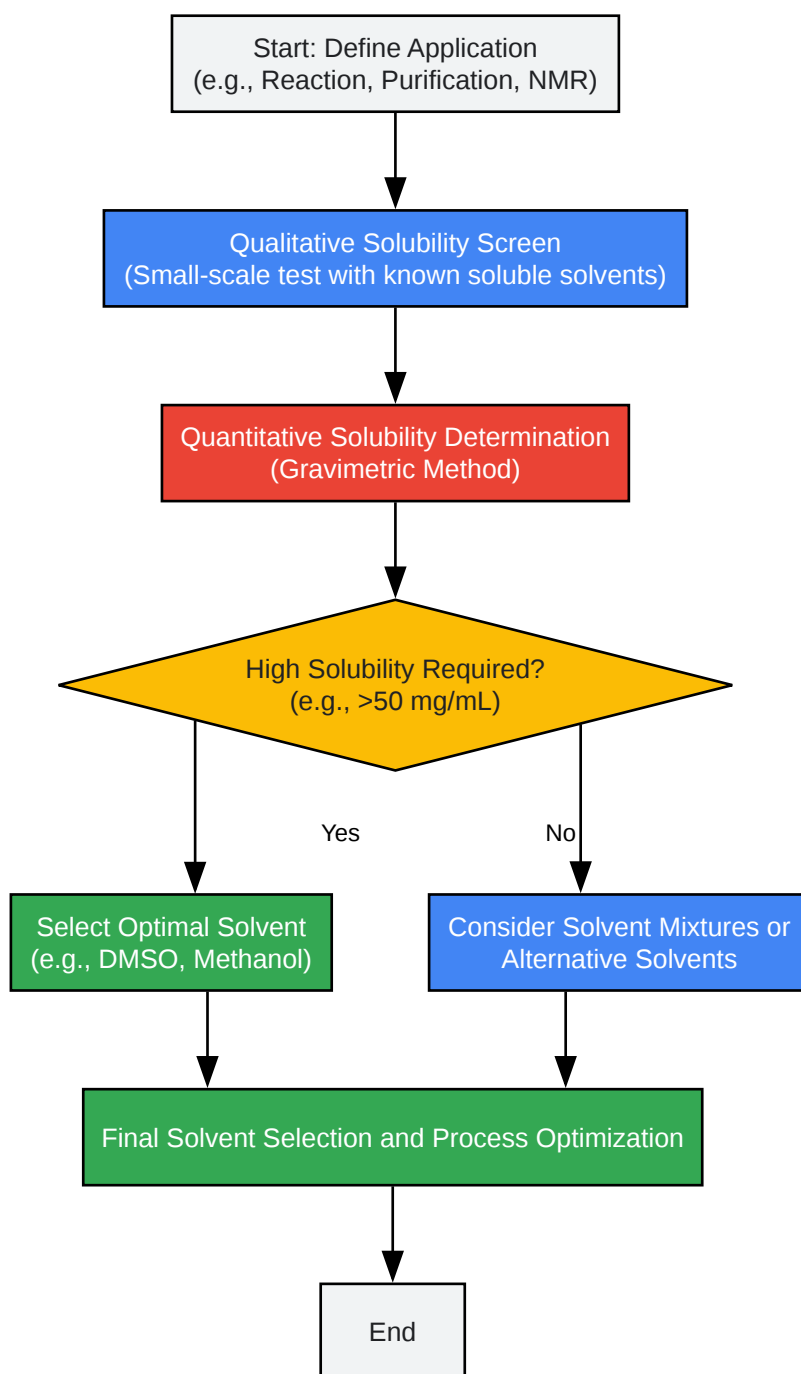
- Preparation of a Saturated Solution:
  - Add an excess amount of **Boc-L-Thr-OH** to a known volume of the chosen solvent in a sealed container (e.g., a screw-cap vial). The presence of undissolved solid is crucial to ensure saturation.
  - Place the container in a thermostatic shaker or on a magnetic stirrer at a constant, recorded temperature (e.g., 25 °C).
  - Agitate the mixture for a sufficient period to ensure equilibrium is reached. This can range from several hours to 24 hours.
- Sample Withdrawal and Filtration:
  - Allow the undissolved solid to settle.
  - Carefully withdraw a precise volume of the supernatant (the clear liquid above the solid) using a calibrated pipette.
  - Immediately filter the withdrawn sample through a syringe filter to remove any remaining solid particles. This step is critical to avoid overestimation of solubility.
- Solvent Evaporation and Solute Quantification:

- Transfer the filtered, known volume of the saturated solution into a pre-weighed, dry vial or evaporating dish.
- Carefully evaporate the solvent under reduced pressure (e.g., using a rotary evaporator or a vacuum oven at a temperature that will not degrade the **Boc-L-Thr-OH**).
- Once the solvent is completely removed, place the container in a vacuum oven or desiccator to ensure all residual solvent is eliminated and a constant weight is achieved.
- Calculation of Solubility:
  - Weigh the container with the dried **Boc-L-Thr-OH**.
  - Calculate the mass of the dissolved solute by subtracting the initial weight of the empty container.
  - Express the solubility in desired units, such as g/100 mL or mg/mL.

$$\text{Solubility ( g/100 mL)} = (\text{Mass of dried solute in g} / \text{Volume of supernatant in mL}) \times 100$$

## Logical Workflow for Solvent Selection

The selection of an appropriate solvent for a specific application involving **Boc-L-Thr-OH** depends on the desired concentration and the nature of the subsequent process (e.g., reaction, purification, analysis). The following workflow provides a systematic approach to solvent selection.



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#### Solvent selection workflow for **Boc-L-Thr-OH**.

This guide provides a foundational understanding of the solubility of **Boc-L-Thr-OH** and equips researchers with the necessary tools to perform their own quantitative assessments. Accurate solubility data is paramount for the successful application of this important amino acid derivative in research and development.

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